

# An In-depth Technical Guide to the Safe Handling of 7-Bromoisochoroman

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## Compound of Interest

Compound Name: 7-Bromoisochoroman

Cat. No.: B172178

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This guide provides comprehensive safety and handling information for **7-Bromoisochoroman**, a key building block in the synthesis of various compounds. Adherence to these guidelines is crucial for ensuring a safe laboratory environment and minimizing risks associated with the handling of this chemical.

## Chemical Identification and Physical Properties

**7-Bromoisochoroman** is a halogenated heterocyclic compound. Key identification and physical data are summarized below.

Property	Value	Reference
CAS Number	149910-98-5	[1]
Molecular Formula	C <sub>9</sub> H <sub>9</sub> BrO	[1][2]
Molecular Weight	213.07 g/mol	[1][2]
Purity	≥97% or min 98%	[1][3]
Appearance	Oil	[3]
Storage	Room temperature, in a tightly closed, well-ventilated place.	[1][4]
log Pow (n-octanol/water)	3.14 (at 25 °C, pH 7)	

## Hazard Identification and Classification

**7-Bromoisochroman** is classified as a hazardous substance. The following table summarizes its GHS hazard classifications.

Hazard Class	Category	Hazard Statement
Flammable Liquids	3	H226: Flammable liquid and vapor
Skin Irritation	2	H315: Causes skin irritation
Acute Aquatic Hazard	2	H402: Harmful to aquatic life
Chronic Aquatic Hazard	2	H411: Toxic to aquatic life with long lasting effects

Source: Sigma-Aldrich Safety Data Sheet

Signal Word: Warning

Hazard Pictograms:

## Safe Handling and Storage Protocols

Proper handling and storage are paramount to prevent exposure and accidents.

#### Handling:

- Work in a well-ventilated area, preferably under a chemical fume hood.[4][5]
- Avoid contact with skin, eyes, and clothing.[5][6]
- Do not breathe mist, vapors, or spray.[4][5]
- Keep away from heat, sparks, open flames, and hot surfaces. No smoking.[7]
- Use only non-sparking tools and take precautionary measures against static discharge.
- Ground and bond container and receiving equipment.
- Wash hands thoroughly after handling.[4]

#### Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated place.[4]
- Keep in the original packaging.[6]
- Store away from incompatible materials such as oxidizing agents, reducing agents, and acids.[7]

## Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling 7-

**Bromoisochroman:**

PPE Type	Specification
Eye/Face Protection	Safety glasses with side-shields or goggles. Use of a face shield is also recommended.[8]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Flame retardant antistatic protective clothing.[8]
Respiratory Protection	If ventilation is inadequate, use a NIOSH-approved respirator with an organic vapor cartridge.[4]

## First Aid Measures

In case of exposure, follow these first aid procedures immediately.

Exposure Route	First Aid Measures
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Call a physician.[4]
Skin Contact	Immediately wash off with soap and plenty of water. Take off contaminated clothing. If skin irritation persists, consult a doctor.[7]
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician. Remove contact lenses, if present and easy to do.[4]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.[4]

## Accidental Release Measures

In the event of a spill, follow these steps to mitigate the hazard.

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Ensure adequate ventilation.[4][5]

- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.[\[5\]](#)[\[8\]](#)
- Methods for Cleaning Up: Absorb with inert absorbent material (e.g., sand, diatomaceous earth) and dispose of as hazardous waste. Keep in suitable, closed containers for disposal. [\[4\]](#)[\[5\]](#)

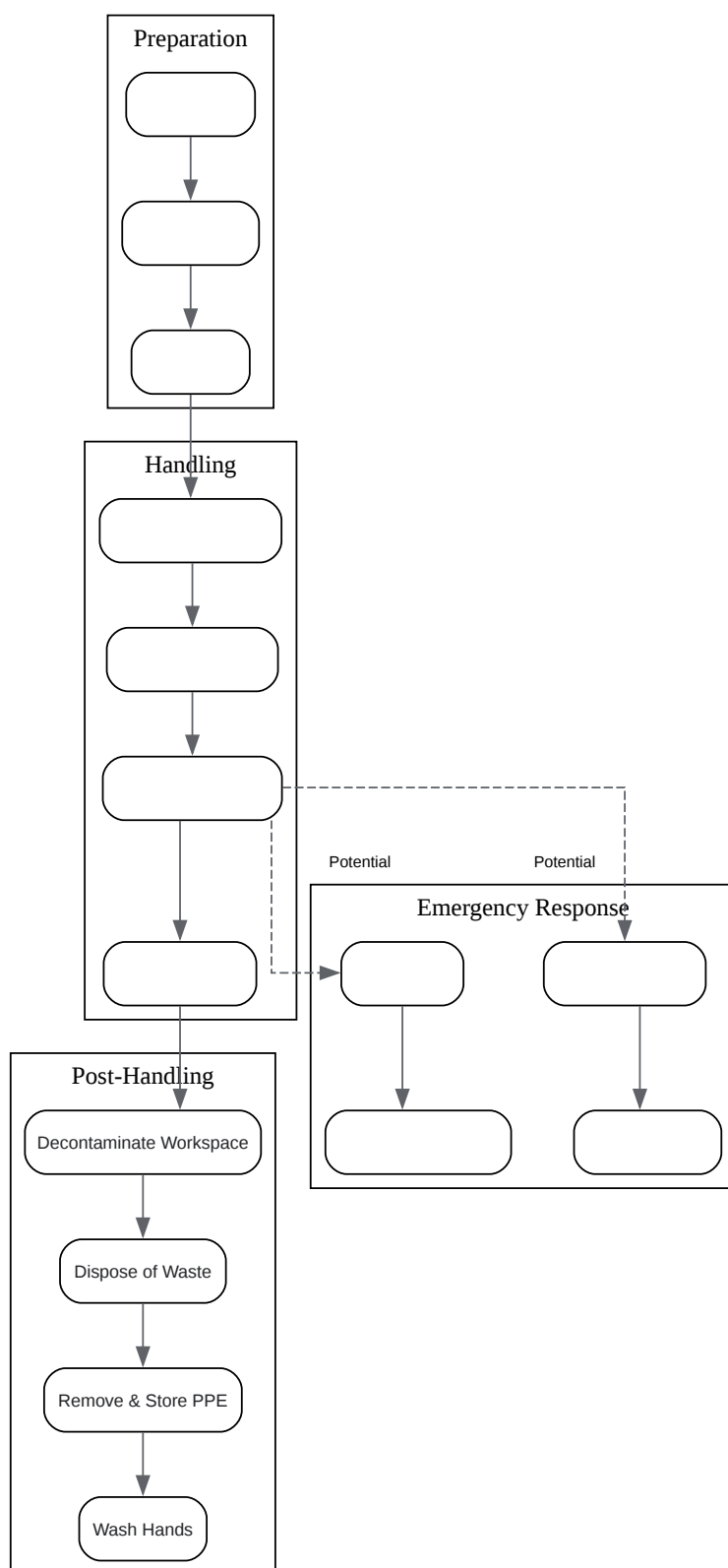
## Disposal Considerations

Dispose of **7-Bromoisochroman** and its containers in accordance with local, regional, and national regulations. The material should be disposed of at an approved waste disposal plant.

[\[5\]](#)

## Experimental Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **7-Bromoisochroman** in a research setting.



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Caption: Workflow for Safe Handling of **7-Bromoisochroman**.

This guide is intended for informational purposes and should be supplemented by a thorough review of the Safety Data Sheet (SDS) provided by the supplier and adherence to all institutional safety protocols.

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